

Safety and handling precautions for 4-Bromo-N-methylaniline

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Compound of Interest

Compound Name: **4-Bromo-N-methylaniline**

Cat. No.: **B051990**

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An In-depth Technical Guide on the Safety and Handling of **4-Bromo-N-methylaniline**

For Researchers, Scientists, and Drug Development Professionals

December 2025

Abstract

This technical guide provides a comprehensive overview of the safety and handling precautions for **4-Bromo-N-methylaniline**. It is intended for laboratory personnel, researchers, and professionals in the field of drug development who may handle this compound. This document outlines the known hazards, recommended handling procedures, personal protective equipment, emergency protocols, and toxicological information. Detailed methodologies for key toxicological assessments, in line with OECD guidelines, are also presented to provide a thorough understanding of the basis for these safety recommendations.

Introduction

4-Bromo-N-methylaniline is an aniline derivative used as an intermediate in the synthesis of various organic compounds, including pharmaceuticals and dyes.^[1] As with many aromatic amines, this compound presents potential health hazards that necessitate careful handling and a thorough understanding of its safety profile. This guide aims to consolidate the available safety information and provide clear, actionable guidance for its use in a research and development setting.

Hazard Identification and Classification

4-Bromo-N-methylaniline is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonised System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.[3]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[2]

Signal Word: Warning[2]

Hazard Pictogram:[2]

- GHS07: Exclamation Mark

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromo-N-methylaniline** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ BrN	[2]
Molecular Weight	186.05 g/mol	[2]
CAS Number	6911-87-1	
Appearance	Colorless liquid	
Boiling Point	259-260 °C	[1]
Density	1.482 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.613	[1]
Flash Point	>230 °F (>110 °C)	
Solubility	Soluble in Chloroform, Ethyl Acetate.	

Safe Handling and Storage

Engineering Controls

- Work with **4-Bromo-N-methylaniline** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. Full-body protection may be required for larger quantities or in situations with a high risk of splashing.

- **Respiratory Protection:** If working outside of a fume hood or if there is a risk of generating aerosols or dusts, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Hygiene Measures

- Do not eat, drink, or smoke in areas where **4-Bromo-N-methylaniline** is handled.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Remove contaminated clothing and wash it before reuse.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[4\]](#)

Emergency Procedures

First-Aid Measures

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **In Case of Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
- **In Case of Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **If Swallowed:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Specific Hazards Arising from the Chemical: Combustion may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[\[5\]](#)
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4.2). Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, labeled container for disposal.

Toxicological Information

Acute Toxicity

Specific quantitative toxicity data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4-Bromo-N-methylaniline** are not readily available in the public domain. However, based on its GHS classification, it is considered harmful if swallowed, in contact with skin, or if inhaled.

For a structurally related compound, 4-Bromo-N,N-dimethylaniline (CAS 586-77-6), the following acute toxicity data has been reported:

- LD50 Dermal: 1,100 mg/kg
- LC50 Inhalation: 1.5 mg/l (4 h, dust/mist) (Acute toxicity estimate)

It is important to note that this data is for a related, but different, compound and should be used for general guidance only.

Skin and Eye Irritation

4-Bromo-N-methylaniline is classified as a skin irritant and a serious eye irritant.[\[3\]](#)

Other Toxicological Information

- Germ Cell Mutagenicity: Data not available. However, some aniline compounds are known to have mutagenic properties.[\[1\]](#)
- Carcinogenicity: Data not available.
- Reproductive Toxicity: Data not available.
- Specific Target Organ Toxicity (Single and Repeated Exposure): Data not available.

Experimental Protocols for Toxicological Assessment

The following sections describe the general methodologies for key toxicological experiments based on internationally recognized OECD guidelines. These protocols provide a framework for how the hazardous properties of a chemical like **4-Bromo-N-methylaniline** would be determined.

Acute Oral Toxicity - OECD Guideline 420 (Fixed Dose Procedure)

This method is designed to assess the acute oral toxicity of a substance and allows for its classification.

- Principle: The test involves the sequential administration of the substance at fixed dose levels (5, 50, 300, and 2000 mg/kg body weight) to a small number of animals (usually rats). The outcome is the observation of clear signs of toxicity at one of the dose levels, rather than death as the primary endpoint.
- Animal Selection: Healthy, young adult rodents (typically female rats) are used.[\[6\]](#)
- Procedure:
 - A single animal is dosed at a starting dose level selected based on available information.

- The animal is observed for signs of toxicity for up to 14 days.[\[7\]](#)
- If the animal survives without clear signs of toxicity, the next dose level is administered to another animal.
- If the animal shows signs of toxicity, further animals are dosed at the same or lower dose levels to confirm the response.
- If the animal dies, the next animal is dosed at a lower level.
- Observations: Animals are observed for changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity. Body weight is recorded weekly.
- Data Analysis: The results are used to classify the substance according to its acute oral toxicity based on the GHS categories.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test determines the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal (typically an albino rabbit). The degree of irritation is observed and scored at specified intervals.
- Animal Selection: Healthy young adult albino rabbits with intact skin are used.
- Procedure:
 - The fur is removed from a small area on the back of the rabbit.
 - 0.5 mL (for liquids) or 0.5 g (for solids) of the test substance is applied to the prepared skin and covered with a gauze patch.
 - The patch is left in place for 4 hours.
 - After 4 hours, the patch is removed, and the skin is gently cleansed.

- Observations: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations are scored according to a standardized scale. The reversibility of the effects is observed for up to 14 days.[8]
- Data Analysis: The scores for erythema and edema are used to calculate a primary irritation index, which determines the irritation classification of the substance.

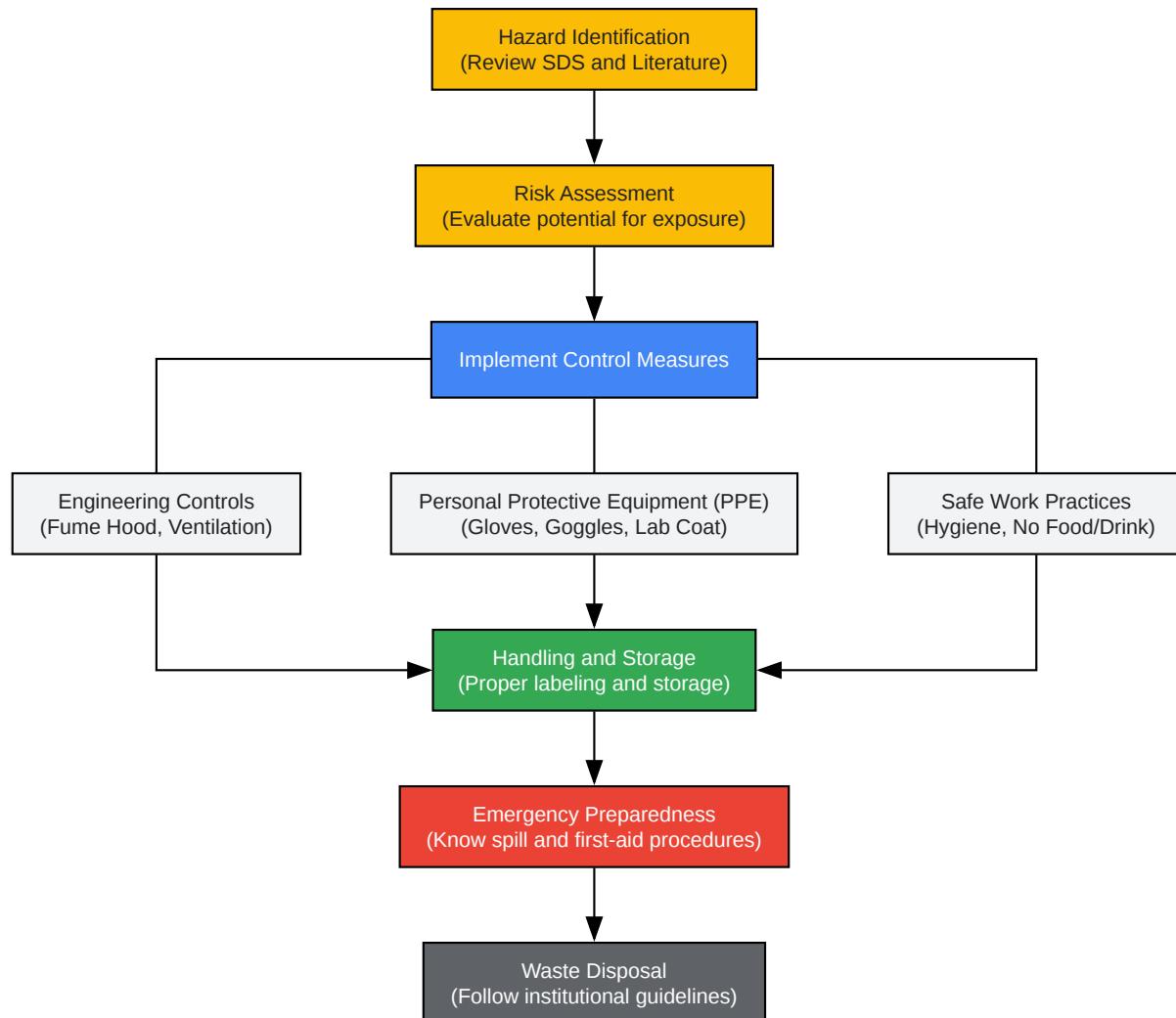
Acute Eye Irritation/Corrosion - OECD Guideline 405

This test evaluates the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit). The untreated eye serves as a control.[9]
- Animal Selection: Healthy young adult albino rabbits with no pre-existing eye defects are used.[10]
- Procedure:
 - The test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye.[11]
 - The eyelids are gently held together for about one second.
 - The eye is not washed out for at least 24 hours after instillation.[12]
- Observations: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application. The reversibility of any lesions is observed for up to 21 days.[11]
- Data Analysis: The scores for the observed effects are used to classify the substance's potential for eye irritation or serious eye damage.

Visualizations

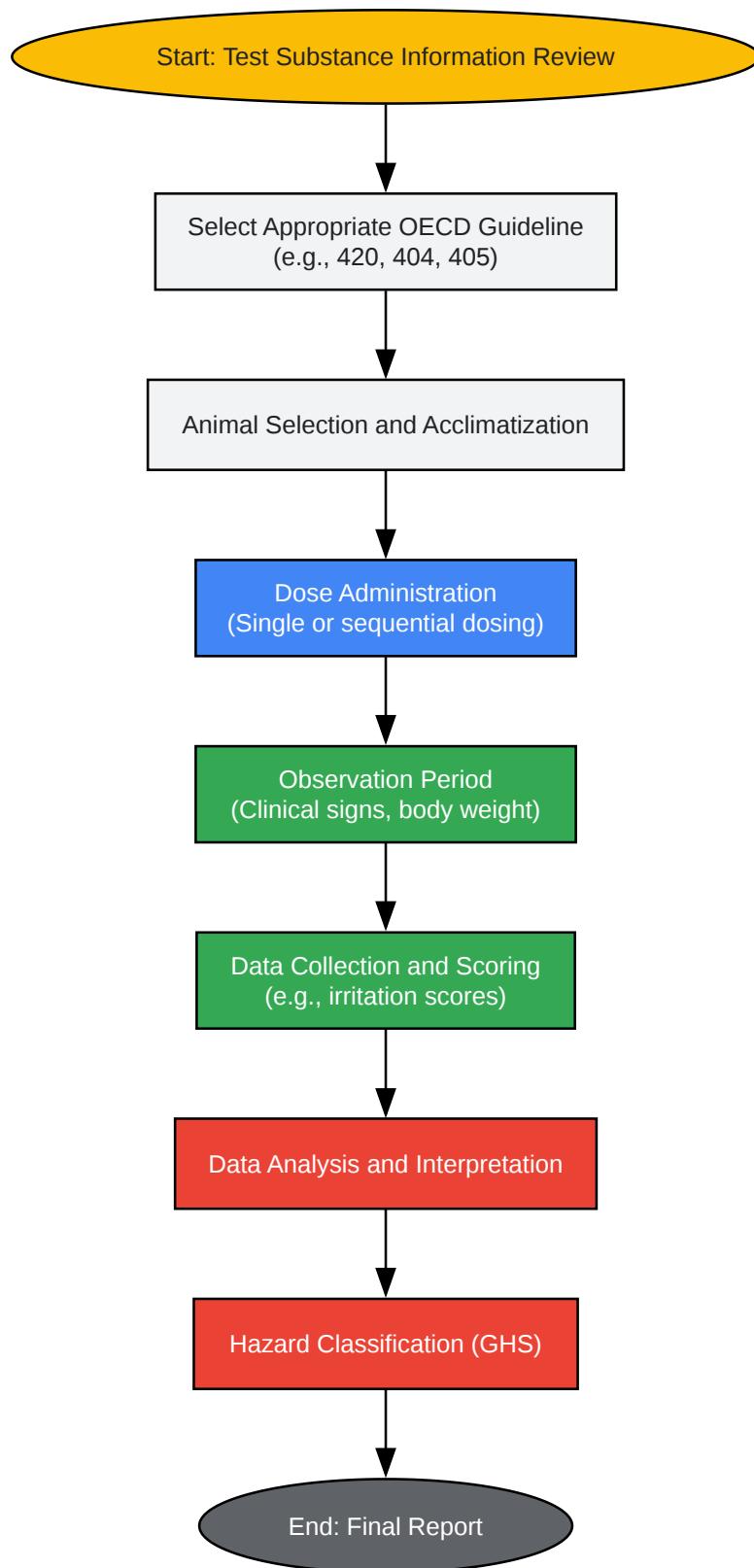
Logical Workflow for Safe Handling



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Caption: A logical workflow for the safe handling of **4-Bromo-N-methylaniline**.

Generalized Experimental Workflow for Acute Toxicity Testing



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Caption: A generalized experimental workflow for acute toxicity testing.

Disposal Considerations

Waste material should be disposed of in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Conclusion

4-Bromo-N-methylaniline is a valuable chemical intermediate that must be handled with care due to its potential health hazards. Adherence to the safety precautions and handling procedures outlined in this guide is essential to minimize risk to researchers and the environment. A thorough understanding of its toxicological properties, or lack thereof, reinforces the need for a cautious and well-informed approach to its use in any laboratory setting.

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